

# An In-depth Technical Guide to Dimethylmalonic Acid: Structure, Properties, and Synthesis

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## Compound of Interest

Compound Name: Dimethylmalonic acid

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## Abstract

**Dimethylmalonic acid**, also known as 2,2-dimethylpropanedioic acid, is a dicarboxylic acid with significant applications in chemical synthesis, particularly as a building block for more complex molecules. This guide provides a comprehensive overview of its chemical structure, physicochemical properties, and detailed experimental protocols for its synthesis and purification. Spectroscopic data are summarized for analytical purposes, and a visual representation of a key synthetic pathway is provided to facilitate understanding.

## Chemical Structure and Formula

**Dimethylmalonic acid** is a derivative of malonic acid where the two methylene hydrogens are substituted by methyl groups.<sup>[1][2]</sup>

- Molecular Formula:  $C_5H_8O_4$ <sup>[3][4]</sup>
- Linear Formula:  $(CH_3)_2C(COOH)_2$ <sup>[4]</sup>
- IUPAC Name: 2,2-dimethylpropanedioic acid<sup>[5]</sup>
- CAS Number: 595-46-0<sup>[3][4]</sup>
- Canonical SMILES: CC(C)(C(=O)O)C(=O)O<sup>[6]</sup>

- InChI Key: OREAFAJWWJHCOT-UHFFFAOYSA-N[6]

## Physicochemical Properties

A summary of the key physical and chemical properties of **dimethylmalonic acid** is presented in the table below. This data is essential for its handling, application in reactions, and purification.

| Property         | Value   | Reference |
|------------------|---|-----------|
| Molecular Weight | 132.11 g/mol                                  | [4]       |
| Appearance       | White crystalline solid                       |           |
| Melting Point    | 191-193 °C (lit.)                             |           |
| Solubility       | Soluble in water, ethanol, and diethyl ether. | [7]       |
| pKa              | Not available                                 |           |

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and purity assessment of **dimethylmalonic acid**. The following tables summarize key spectral data.

### NMR Spectroscopy

| Nucleus             | Chemical Shift (δ) ppm | Multiplicity | Solvent          | Reference |
|---------------------|------------------------|--------------|------------------|-----------|
| <sup>1</sup> H NMR  | ~1.4                   | Singlet      | D <sub>2</sub> O | [8]       |
| <sup>13</sup> C NMR | Not available          |              |                  |           |

Note: The <sup>1</sup>H NMR spectrum is characterized by a single peak corresponding to the six equivalent protons of the two methyl groups.

## Infrared (IR) Spectroscopy

The IR spectrum of **dimethylmalonic acid** exhibits characteristic absorptions for the functional groups present.

| Functional Group      | Wavenumber (cm <sup>-1</sup> ) | Description                      | Reference |
|-----------------------|--------------------------------|----------------------------------|-----------|
| O-H (Carboxylic Acid) | Broad, ~2500-3300              | Hydrogen-bonded hydroxyl stretch | [9]       |
| C=O (Carboxylic Acid) | ~1700                          | Carbonyl stretch                 | [9]       |
| C-H (Alkyl)           | ~2950                          | Methyl C-H stretch               | [9]       |

## Mass Spectrometry

Mass spectral data provides information about the molecular weight and fragmentation pattern of the molecule.

| Ion                 | m/z       | Relative Intensity | Reference |
|---------------------|-----------|--------------------|-----------|
| [M-H] <sup>-</sup>  | 131.03497 | [10]               |           |
| [M+H] <sup>+</sup>  | 133.04953 | [10]               |           |
| [M+Na] <sup>+</sup> | 155.03147 | [10]               |           |

## Experimental Protocols

Detailed methodologies for the synthesis and purification of **dimethylmalonic acid** are provided below. These protocols are intended for use by trained professionals in a laboratory setting.

### Synthesis of Dimethylmalonic Acid via Oxidation of 2,2-Dimethyl-1,3-propanediol

This method involves the oxidation of a readily available starting material.[3]

Materials:

- 2,2-Dimethyl-1,3-propanediol
- Oxidizing agent (e.g., potassium permanganate, nitric acid)
- Appropriate solvent (e.g., water, acetone)
- Acid for workup (e.g., hydrochloric acid)

#### Procedure:

- Dissolve 2,2-dimethyl-1,3-propanediol in the chosen solvent in a reaction flask equipped with a stirrer and a thermometer.
- Slowly add the oxidizing agent to the solution while maintaining the temperature within a specific range (this will depend on the chosen oxidant).
- Monitor the reaction progress using a suitable analytical technique (e.g., Thin Layer Chromatography).
- Once the reaction is complete, quench any remaining oxidizing agent.
- Acidify the reaction mixture to precipitate the crude **dimethylmalonic acid**.
- Collect the crude product by filtration and wash with cold water.
- Purify the crude product by recrystallization.

## Synthesis of Dimethylmalonic Acid via Hydrolysis of Diethyl Dimethylmalonate

This is a common method involving the saponification of the corresponding diethyl ester.[\[11\]](#)  
[\[12\]](#)

#### Materials:

- Diethyl dimethylmalonate
- Strong base (e.g., sodium hydroxide, potassium hydroxide)

- Ethanol/water mixture
- Concentrated hydrochloric acid

#### Procedure:

- In a round-bottom flask, dissolve diethyl dimethylmalonate in a mixture of ethanol and water.
- Add a solution of a strong base (e.g., NaOH or KOH) to the flask.
- Heat the mixture to reflux and maintain for several hours until the hydrolysis is complete (monitor by TLC).
- After cooling, remove the ethanol by rotary evaporation.
- Acidify the remaining aqueous solution with concentrated hydrochloric acid until the pH is strongly acidic. This will precipitate the **dimethylmalonic acid**.
- Cool the mixture in an ice bath to maximize precipitation.
- Collect the solid product by vacuum filtration and wash with a small amount of cold water.
- Dry the product thoroughly. Further purification can be achieved by recrystallization.

## Purification by Recrystallization

Recrystallization is a standard technique to purify the crude **dimethylmalonic acid**.<sup>[13][14][15]</sup>

#### Materials:

- Crude **dimethylmalonic acid**
- Suitable solvent (e.g., water, or a mixture of solvents like benzene/petroleum ether)

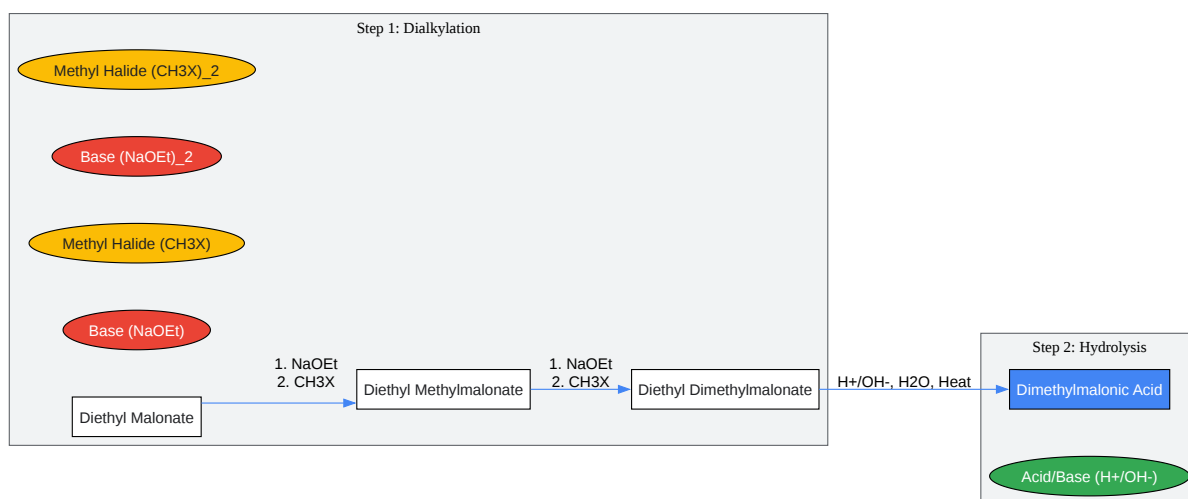
#### Procedure:

- Dissolve the crude **dimethylmalonic acid** in a minimum amount of hot solvent in an Erlenmeyer flask.

- If there are insoluble impurities, perform a hot filtration to remove them.
- Allow the hot, saturated solution to cool slowly to room temperature.
- Further cool the flask in an ice bath to induce maximum crystallization.
- Collect the purified crystals by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of cold solvent to remove any adhering impurities.
- Dry the crystals completely before characterization.

## Visualization of Synthetic Workflow

The following diagram illustrates the synthesis of **dimethylmalonic acid** from diethyl malonate, a common laboratory preparation.



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Caption: Synthesis of **Dimethylmalonic Acid** from Diethyl Malonate.

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## References

- 1. Human Metabolome Database: [1H, 13C]-HSQC NMR Spectrum (2D, 600 MHz, H2O, experimental) (HMDB0002001) [hmdb.ca]
- 2. Human Metabolome Database: Showing metabocard for Dimethylmalonic acid (HMDB0002001) [hmdb.ca]
- 3. CN103508888A - Synthetic method of 2,2-dimethyl dimethylmalonate - Google Patents [patents.google.com]
- 4. 二甲基丙二酸 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. Dimethylmalonic acid | C5H8O4 | CID 11686 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Dimethylmalonic acid(595-46-0) 1H NMR [m.chemicalbook.com]
- 7. apexbt.com [apexbt.com]
- 8. Human Metabolome Database: 1H NMR Spectrum (1D, 500 MHz, H2O, experimental) (HMDB0002001) [hmdb.ca]
- 9. Dimethylmalonic acid(595-46-0) IR Spectrum [chemicalbook.com]
- 10. PubChemLite - Dimethylmalonic acid (C5H8O4) [pubchemlite.lcsb.uni.lu]
- 11. US5886219A - Process for preparing malonic acid and alkylmalonic acids - Google Patents [patents.google.com]
- 12. beilstein-journals.org [beilstein-journals.org]
- 13. m.youtube.com [m.youtube.com]
- 14. chemconnections.org [chemconnections.org]
- 15. chem.libretexts.org [chem.libretexts.org]
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